

Technical Guide: Safety and Handling of H-Glu(OEt)-OEt.HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Glu(OEt)-OEt.HCl*

Cat. No.: *B555041*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **H-Glu(OEt)-OEt.HCl** (L-Glutamic acid diethyl ester hydrochloride). The information is compiled from various safety data sheets and chemical suppliers to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate them.

Chemical Identification and Physical Properties

H-Glu(OEt)-OEt.HCl is a derivative of L-glutamic acid and is commonly used in pharmaceutical and biochemical research.^{[1][2][3]} A clear understanding of its physical and chemical properties is the first step in safe handling.

Property	Value	Reference
Chemical Name	L-Glutamic acid α,γ diethyl ester hydrochloride salt	[4]
Synonyms	H-Glu(OEt)-OEt HCl, L-Glutamic acid diethyl ester hydrochloride	[4]
CAS Number	1118-89-4	[1]
Molecular Formula	C ₉ H ₁₈ ClNO ₄	[4]
Molecular Weight	239.7 g/mol	[5]
Appearance	White to off-white powder/microcrystalline powder	[6]
Melting Point	108-110 °C (lit.)	[1]
Boiling Point	262 °C at 760 mmHg	[1]
Flash Point	86.3 °C	[1]
Density	1.08 g/cm ³	[1]
Vapor Pressure	0.0112 mmHg at 25°C	[1]

Hazard Identification and GHS Classification

The hazard classification for **H-Glu(OEt)-OEt.HCl** can be inconsistent across suppliers. While some sources indicate no known hazards, others classify it as hazardous to the aquatic environment.[4] It is crucial to handle the substance with care, assuming it may pose certain risks.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Hazardous to the aquatic environment, short-term (Acute) - Category 1	môi trường	Warning	H400: Very toxic to aquatic life

Note: The GHS pictograms and statements are based on available data. A comprehensive risk assessment should be conducted prior to handling.

Toxicological Information

Limited toxicological data is available for **H-Glu(OEt)-OEt.HCl**. The known acute toxicity data is summarized below.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50 (Lethal dose, 50 percent kill)	Intraperitoneal	Rodent - mouse	>2 g/kg	Details of toxic effects not reported other than lethal dose value	[1]

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to precautionary statements and the use of appropriate personal protective equipment are essential to minimize exposure and ensure safety.

Category	Precautionary Statement
Prevention	P273: Avoid release to the environment.
Response	P391: Collect spillage.
Disposal	P501: Dispose of contents/container to an appropriate treatment and disposal facility.

Personal Protective Equipment	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.
Skin Protection	Wear impervious clothing, such as a lab coat or a full suit, and chemical-resistant gloves.
Respiratory Protection	If dusts are generated, use a dust respirator (e.g., N95 or P1 filter). In case of inadequate ventilation, a self-contained breathing apparatus should be used to avoid inhalation.
Hand Protection	Wear chemical-resistant gloves.

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Handling and Storage

Proper handling and storage procedures are necessary to maintain the integrity of the chemical and the safety of the laboratory environment.

Aspect	Procedure
Safe Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Avoid contact with skin and eyes.
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Recommended storage temperatures vary by supplier, with some suggesting room temperature and others -20°C. ^{[1][6][7]} Always refer to the supplier's specific instructions.

Spillage and Disposal

In the event of a spill, appropriate containment and disposal procedures must be followed.

Spill Size	Procedure
Small Spill	Use appropriate tools to put the spilled solid in a convenient waste disposal container.
Large Spill	Use a shovel to put the material into a convenient waste disposal container. Avoid raising dust.
Disposal	Dispose of contents and container in accordance with local, regional, national, and international regulations.

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **H-Glu(OEt)-OEt.HCl** are not readily available in the public domain, a logical workflow for handling this chemical in a research setting is essential. The following diagram illustrates a standard workflow from receipt to disposal.

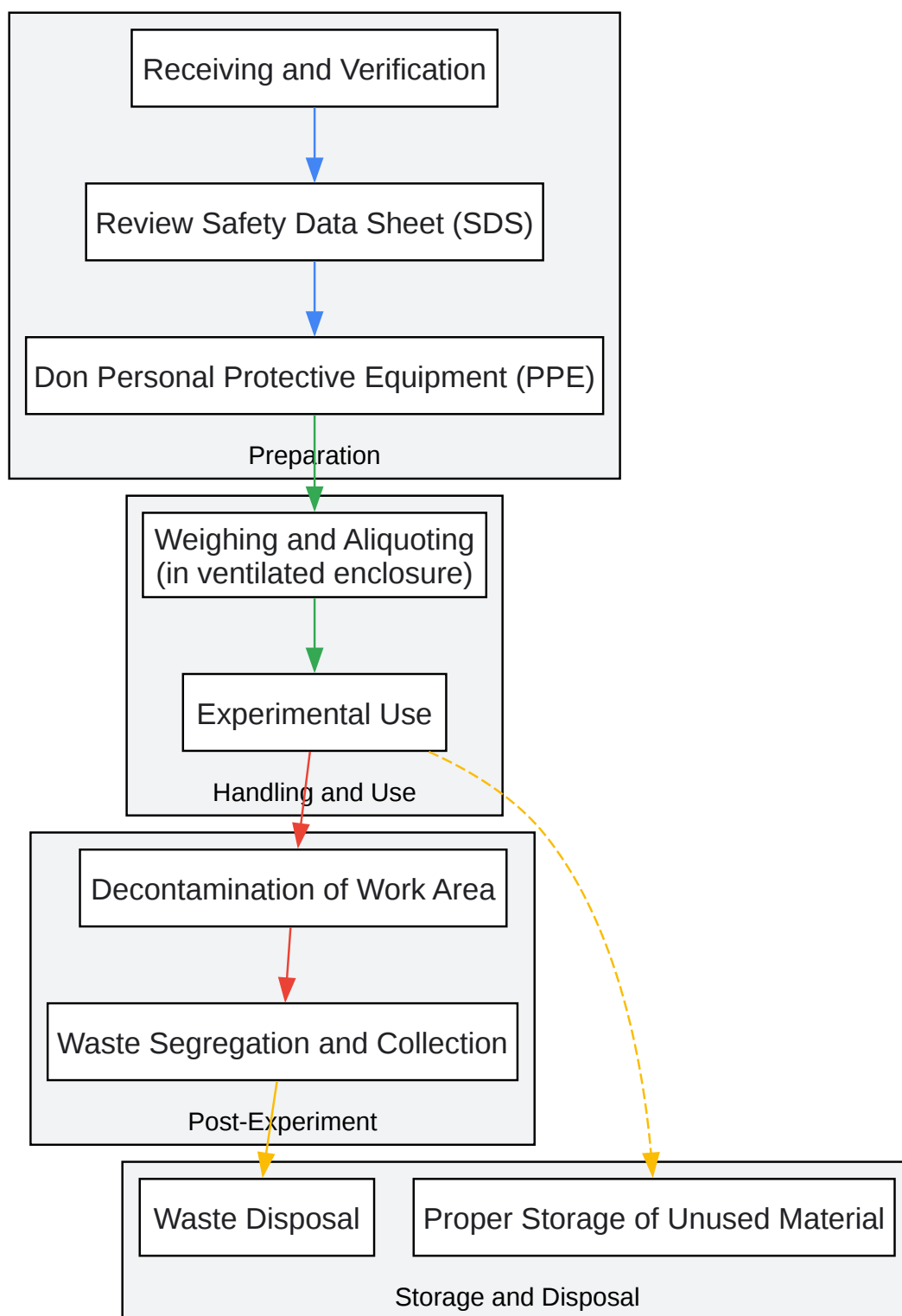


Figure 1: Safety and Handling Workflow for H-Glu(OEt)-OEt.HCl

[Click to download full resolution via product page](#)

Caption: Safety and Handling Workflow for **H-Glu(OEt)-OEt.HCl**

This guide is intended to provide comprehensive safety and handling information for **H-Glu(OEt)-OEt.HCl**. It is imperative that all users of this chemical consult the most recent Safety Data Sheet provided by their supplier and adhere to all institutional and regulatory safety guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Glu(OEt)-OEt.HCl | CAS#:1118-89-4 | Chemsrcc [chemsrc.com]
- 2. omizzur.com [omizzur.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. peptide.com [peptide.com]
- 5. peptide.com [peptide.com]
- 6. ruifuchem.com [ruifuchem.com]
- 7. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of H-Glu(OEt)-OEt.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555041#h-glu-oet-oet-hcl-safety-and-handling-precautions\]](https://www.benchchem.com/product/b555041#h-glu-oet-oet-hcl-safety-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com